

Comprehensive Disposal Guide: Sodium Eugenol Acetate

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Compound of Interest

Compound Name: Sodium eugenol acetate

Cat. No.: B1260225

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Executive Summary & Operational Stance

Sodium Eugenol Acetate is the sodium salt of (4-allyl-2-methoxyphenoxy)acetic acid.[1][2][3]

Unlike Eugenyl Acetate (an ester), this compound is an ionic salt, rendering it water-soluble and chemically distinct in waste streams.[1]

Core Disposal Directive:

- **Primary Hazard:** Aquatic toxicity (derived from the eugenol moiety) and potential skin/eye irritation.[1]
- **Waste Classification:** Non-RCRA Listed (unless mixed with listed solvents), but must be treated as Chemical Waste for incineration.
- **Critical Segregation:** Do NOT mix with acidic waste streams.[1] Acidification will protonate the carboxylate group, precipitating the lipophilic parent acid and potentially causing phase separation or oily residue formation in aqueous waste containers.

Chemical Characterization & Stability Profile

Effective disposal requires understanding the chemical state.^[1] This compound acts as a surfactant-like organic salt.^[1]

Parameter	Technical Specification	Operational Implication
Chemical Name	Sodium 2-(2-methoxy-4-prop-2-enylphenoxy)acetate	Use this name for waste manifesting.
CAS Number	Not widely listed specific to salt; use Parent Acid CAS 55492-43-8 or generic Eugenol CAS 97-53-0 for hazard proxy. ^{[1][2][3]}	Reference "Eugenol derivatives" if specific CAS is rejected by EHS software. ^{[1][2][3]}
Physical State	White to off-white crystalline solid. ^{[1][2][3]}	Hygroscopic; keep containers tightly sealed before disposal. ^{[1][2][3]}
Solubility	High water solubility (Ionic salt). ^{[1][2][3]}	Compatible with aqueous waste streams (pH > 7). ^{[1][2][3]}
pH Sensitivity	Stable in neutral/alkaline solution. ^{[1][2][3]}	Incompatible with Acids. Hydrolysis/Protonation occurs at pH < 5. ^{[1][2][3]}
Reactivity	Combustible organic load. ^{[1][2][3]}	Compatible with standard organic waste incineration. ^{[1][2][3]}

Pre-Disposal Stabilization & Safety Logic

The Mechanism of Hazard (Why we do this)

- Aquatic Toxicity: Eugenol derivatives act as anesthetics and toxins to fish and invertebrates. Never pour down the drain, even if water-soluble.^[1]
- Acid-Base Reactivity:
 - Reaction:

[1][2][3]

- Risk:[4] Mixing this salt into a general "Acid Waste" carboy will generate insoluble organic solids, clogging waste intake lines and creating a heterogeneous mixture that is difficult for waste contractors to analyze.

Personal Protective Equipment (PPE)

- Dermal: Nitrile gloves (0.11 mm minimum thickness).[1] Phenolic derivatives can penetrate skin and act as sensitizers.[1][5]
- Respiratory: N95 or P100 particulate respirator if handling large quantities of dry powder to prevent mucous membrane irritation.
- Ocular: Chemical splash goggles (ANSI Z87.1).[1]

Step-by-Step Disposal Protocols

Scenario A: Disposal of Solid Substance (Pure/Expired)

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar.[1] Glass is acceptable but poses a breakage risk during transport.[1]
- Transfer: Transfer the solid using a chemically inert spatula.[1] Do not generate dust.[1][4]
- Labeling: Apply a hazardous waste label with the following constituents:
 - Chemical Name: **Sodium Eugenol Acetate**.[1][6][7][8]
 - Hazards: Irritant, Aquatic Toxin.[6]
- Sealing: Parafilm the cap to prevent moisture ingress (hygroscopy) which can make the waste sticky and difficult to incinerate.[1]

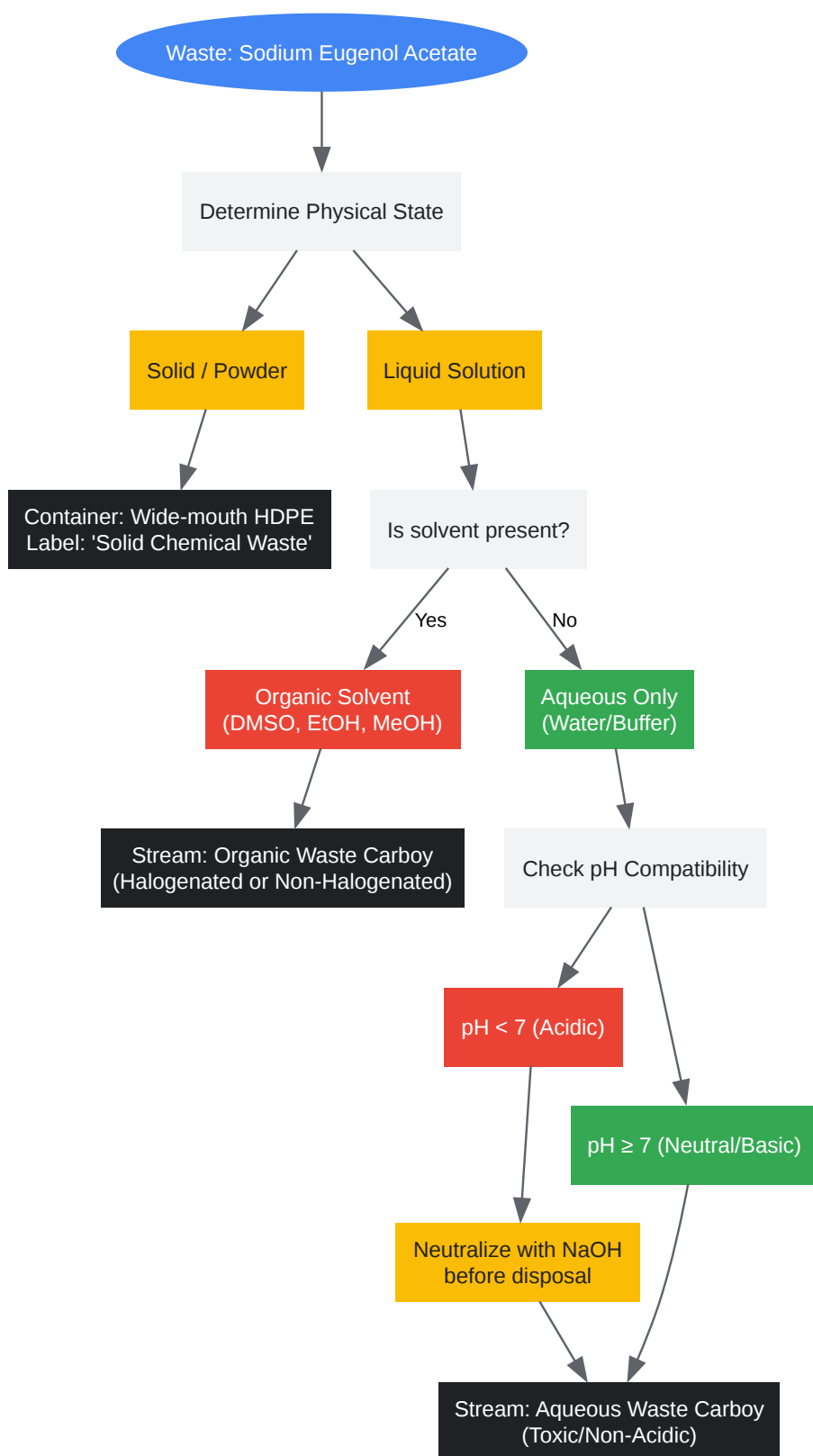
Scenario B: Disposal of Aqueous Solutions

- pH Check: Verify the solution pH is neutral or basic ($\text{pH} \geq 7$).[1]
- Stream Selection:

- If mixed with organic solvents (Methanol/DMSO): Dispose in Organic Waste carboy.[\[1\]](#)
- If purely aqueous: Dispose in Aqueous Waste carboy (specifically designated for non-acidic toxics).[\[1\]](#)
- Precipitation Check: Visually inspect the waste container.[\[1\]](#) If you see oil droplets or white solids forming upon addition, stop immediately. You likely added it to an acidic stream.[\[1\]](#)

Decision Logic & Workflow (Visualization)

The following diagram outlines the critical decision path for disposing of **Sodium Eugenol Acetate** to ensure compliance and safety.



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Figure 1: Decision matrix for segregating **Sodium Eugenol Acetate** waste streams to prevent phase separation and ensure regulatory compliance.

Regulatory Compliance & Emergency Contingencies

RCRA Classification (USA)

While **Sodium Eugenol Acetate** is not explicitly P-listed or U-listed under 40 CFR § 261.33, it falls under the "General Duty Clause."[\[1\]](#)

- Waste Code: If pure, label as "Non-Regulated Chemical Waste." If mixed with solvents like Methanol, use F003 (Ignitable).[\[1\]](#)
- Generator Status: Ensure your facility's accumulation start date is visible on the tag.[\[1\]](#)

Spill Response (Small Scale < 100g)

- Isolate: Evacuate the immediate bench area.
- PPE: Don double nitrile gloves and safety goggles.[\[1\]](#)
- Containment:
 - Solid: Cover with wet paper towels to prevent dust, then scoop into a bag.
 - Liquid: Absorb with vermiculite or spill pads.[\[1\]](#) Do not use acid-neutralizing spill kits (these often contain citric acid, which will precipitate the eugenol derivative).[\[1\]](#)
- Clean Up: Wash the area with soap and water (detergent helps solubilize the phenolic residue).[\[1\]](#)

References

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